

UAB30: A Comparative Guide to its Selectivity for RXR over RAR

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Compound of Interest

Compound Name: UAB30

Cat. No.: B1682669

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This guide provides a comprehensive comparison of **UAB30**'s selectivity for the Retinoid X Receptor (RXR) over the Retinoic Acid Receptor (RAR). The following sections present experimental data, detailed protocols for key assays, and visualizations of the relevant signaling pathways and experimental workflows to objectively evaluate **UAB30**'s receptor preference.

Quantitative Analysis of Receptor Binding and Activation

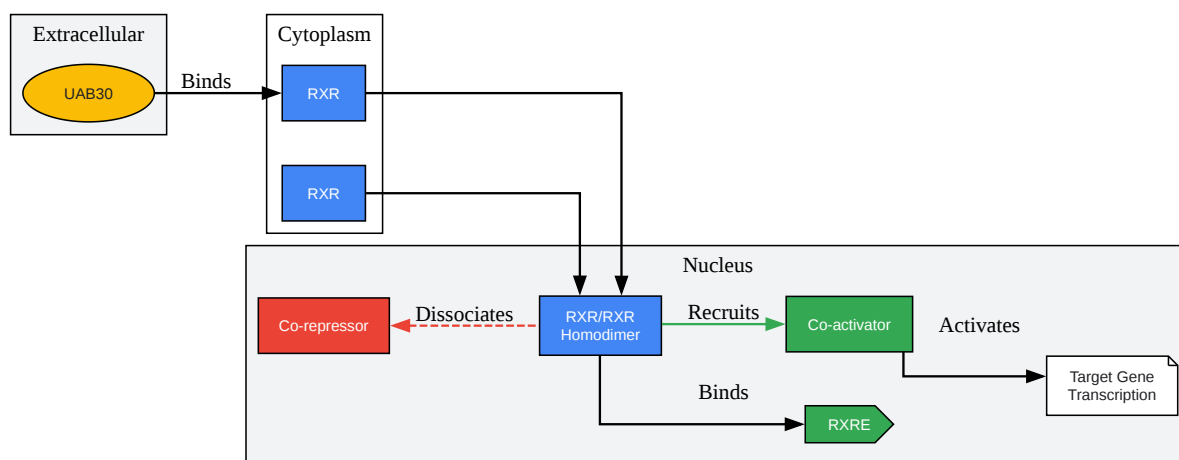
UAB30 has been developed as a selective RXR agonist with significantly reduced activity towards RARs. This selectivity is crucial for minimizing off-target effects and associated toxicities observed with non-selective retinoids. The following table summarizes the available quantitative data for **UAB30** and includes the well-characterized RXR-selective agonist, Bexarotene, for comparison.

Compound	Receptor	Parameter	Value (nM)	Reference
UAB30	RXR	Kd	26	[1]
RXR	EC50	86	[1]	
RAR	Binding Activity	Significantly low	[2]	
RAR	Transcriptional Activity	Little to no activity	[3]	
Bexarotene	RXR	Kd	24	[1]
RXR	EC50	32	[1]	
RAR	Activation	Avoids significant activation	[4]	

Note: A direct Kd or EC50 value for **UAB30** on RAR is not readily available in the literature, which is consistent with its reported low affinity and minimal activity at this receptor. The selectivity of **UAB30** for RXRs over RARs is attributed to steric effects that hinder its ability to bind to the RAR ligand-binding domain[\[3\]](#).

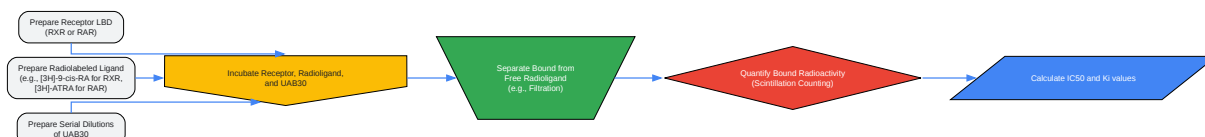
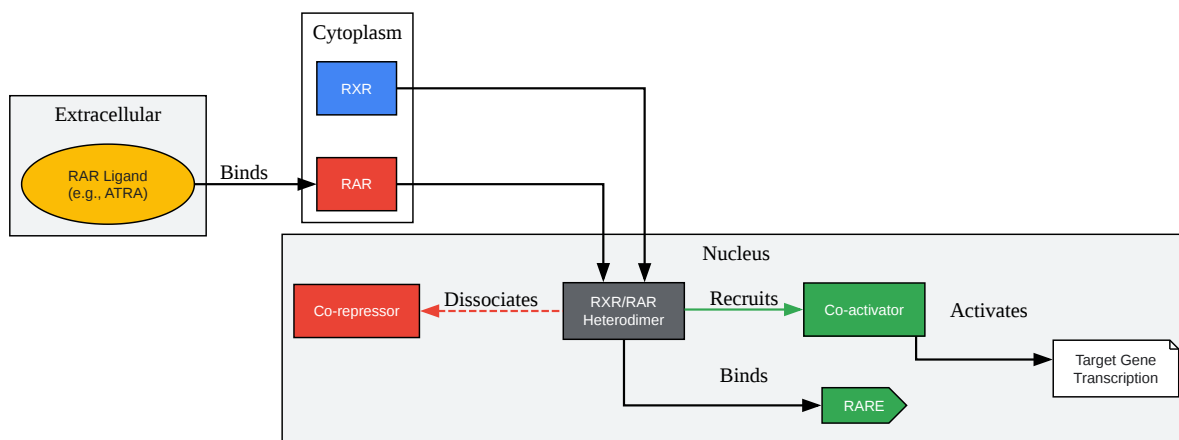
Signaling Pathways

The following diagrams illustrate the canonical signaling pathways for RXR homodimers and RXR-RAR heterodimers.



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Caption: RXR Homodimer Signaling Pathway.



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